

Application Note: Evaluating the Time-Kill Kinetics of AU1235 Against Mycobacterium tuberculosis

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Compound of Interest

Compound Name: AU1235

Cat. No.: B560632

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Time-kill kinetics assays are a cornerstone of antimicrobial drug development, providing critical insights into the pharmacodynamic properties of a novel agent. These assays evaluate the rate and extent of bacterial killing over time at various concentrations of the antimicrobial compound. The resulting data helps to differentiate between bactericidal (killing) and bacteriostatic (inhibiting growth) activity and to understand if the killing is concentration-dependent or time-dependent. A bactericidal effect is generally defined as a $\geq 3\text{-log}_{10}$ (or 99.9%) reduction in the colony-forming units (CFU)/mL from the initial inoculum.[1][2]

AU1235 is an investigational urea-based compound that has been identified as a potent inhibitor of the Mycobacterium tuberculosis MmpL3 protein.[3][4][5] The MmpL3 transporter is essential for the transport of mycolic acids, which are crucial components of the mycobacterial cell wall.[5] Previous studies have indicated that **AU1235** exhibits time-dependent bactericidal activity against M. tuberculosis.[6][7] This application note provides a detailed protocol for performing a time-kill kinetics assay to evaluate the activity of **AU1235** against M. tuberculosis H37Rv.

Experimental Protocols

Materials and Reagents

- Mycobacterium tuberculosis H37Rv
- Middlebrook 7H9 broth supplemented with 0.2% (v/v) glycerol, 10% (v/v) OADC (oleic acid, albumin, dextrose, catalase), and 0.05% (v/v) Tween 80
- Middlebrook 7H10 agar supplemented with 0.5% (v/v) glycerol and 10% (v/v) OADC
- **AU1235** (stock solution prepared in DMSO)[6]
- Phosphate-buffered saline (PBS) with 0.05% Tween 80 (PBST)
- Sterile conical tubes (50 mL)
- Sterile microcentrifuge tubes (1.5 mL)
- Incubator shaker (37°C, 180 rpm)
- Spectrophotometer
- Biosafety cabinet (Class II or III)
- Appropriate personal protective equipment (PPE) for working with M. tuberculosis

Inoculum Preparation

- From a frozen stock, streak M. tuberculosis H37Rv onto a 7H10 agar plate and incubate at 37°C for 2-3 weeks until colonies appear.
- Inoculate a single colony into a 50 mL conical tube containing 10 mL of 7H9 broth.
- Incubate at 37°C with shaking (180 rpm) until the culture reaches the mid-logarithmic growth phase (OD600 of 0.4-0.6).[1] This typically takes 7-10 days.
- Adjust the bacterial suspension with fresh 7H9 broth to achieve a starting inoculum of approximately 1×10^6 CFU/mL. The exact starting CFU/mL will be determined by plating a serial dilution of the inoculum at time zero.

Time-Kill Assay Procedure

- Prepare test tubes or flasks for each concentration of **AU1235** to be tested (e.g., 0.5x, 1x, 2x, 4x, and 8x the Minimum Inhibitory Concentration [MIC]). Also, prepare a growth control tube (no drug) and a solvent control tube (DMSO at the highest concentration used for **AU1235**).
- Add the appropriate volume of **AU1235** stock solution or DMSO to each labeled tube containing 10 mL of the prepared bacterial inoculum.
- Incubate all tubes at 37°C with shaking (180 rpm).^[1]
- At predetermined time points (e.g., 0, 2, 4, 6, 24, 48, 72, and 120 hours), withdraw a 100 µL aliquot from each tube.^[1]
- Perform ten-fold serial dilutions of each aliquot in PBST.
- Plate 100 µL of the appropriate dilutions onto 7H10 agar plates in duplicate.
- Incubate the plates at 37°C for 3-4 weeks, or until colonies can be accurately counted.
- Count the colonies on each plate and calculate the CFU/mL for each time point and concentration. The lower limit of detection is typically 100 CFU/mL (10 colonies from a 10⁻¹ dilution).

Data Presentation

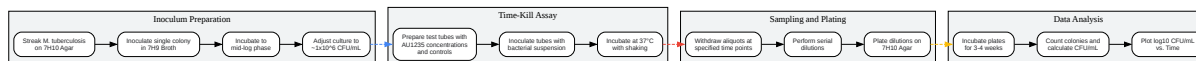
The quantitative data from the time-kill assay should be summarized in a table. The results are typically presented as the mean log₁₀ CFU/mL ± standard deviation for each time point and concentration.

Time (hours)	Growth Control (log10 CFU/mL)	Solvent Control (log10 CFU/mL)	AU1235 (0.5x MIC) (log10 CFU/mL)	AU1235 (1x MIC) (log10 CFU/mL)	AU1235 (2x MIC) (log10 CFU/mL)	AU1235 (4x MIC) (log10 CFU/mL)	AU1235 (8x MIC) (log10 CFU/mL)
0	6.02 ± 0.05	6.01 ± 0.04	6.03 ± 0.06	6.02 ± 0.05	6.01 ± 0.07	6.03 ± 0.04	6.02 ± 0.06
2	6.30 ± 0.07	6.28 ± 0.06	5.85 ± 0.08	5.75 ± 0.09	5.60 ± 0.10	5.55 ± 0.08	5.50 ± 0.09
4	6.65 ± 0.08	6.62 ± 0.07	5.60 ± 0.10	5.40 ± 0.11	5.15 ± 0.12	5.05 ± 0.10	5.00 ± 0.11
6	6.98 ± 0.06	6.95 ± 0.05	5.35 ± 0.11	5.00 ± 0.12	4.65 ± 0.13	4.50 ± 0.11	4.45 ± 0.12
24	8.50 ± 0.09	8.45 ± 0.08	4.50 ± 0.13	3.80 ± 0.14	3.20 ± 0.15	2.90 ± 0.13	2.85 ± 0.14
48	8.95 ± 0.10	8.90 ± 0.09	3.90 ± 0.15	3.10 ± 0.16	<2.00	<2.00	<2.00
72	9.10 ± 0.11	9.05 ± 0.10	3.50 ± 0.16	<2.00	<2.00	<2.00	<2.00
120	9.25 ± 0.12	9.20 ± 0.11	3.10 ± 0.17	<2.00	<2.00	<2.00	<2.00

Visualization

Experimental Workflow Diagram

The following diagram illustrates the workflow for the time-kill kinetics assay of **AU1235**.



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Caption: Workflow for the time-kill kinetics assay of **AU1235**.

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References

- 1. 4.6. Time-Kill Kinetics Assay [bio-protocol.org]
- 2. emerypharma.com [emerypharma.com]
- 3. Common Biological Properties of Mycobacterium tuberculosis MmpL3 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. Recent advances in mycobacterial membrane protein Large 3 inhibitor drug design for mycobacterial infections - PMC [pmc.ncbi.nlm.nih.gov]
- 6. AU1235 | Antibacterial | TargetMol [targetmol.com]
- 7. researchgate.net [researchgate.net]
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